

Mesopram Experimental Data Summary

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Compound Focus: Mesopram

CAS No.: 189940-24-7
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The quantitative data below is extracted from a 2003 murine study investigating **Mesopram** in colitis models [1]. This can serve as a template for the data tables in your guide.

Experimental Model	Administration Route	Dose (mg/kg)	Key Efficacy Findings	Impact on Cytokines
Preventive	Intraperitoneal (i.p.)	50	↓ Clinical score, ↓ colon shortening, ↓ histologic score	Information not specified
Therapeutic	Intraperitoneal (i.p.)	50	↓ Clinical score, reversed colon shortening	Reduced ex vivo colonic production of IFN-γ
Therapeutic	Oral (p.o.)	50	Reversed colon shortening	Reduced ex vivo colonic production of IFN-γ
Preventive (Dose-finding)	Intraperitoneal (i.p.)	2, 10, 50	Most benefit achieved with 50 mg/kg	Information not specified

Example Experimental Protocol

Based on the cited study, here is a detailed methodology you can adapt for your guides [1].

- **1. Animal Model:** Use BALB/c mice.
- **2. Colitis Induction:** Induce colitis by administering dextran sulfate sodium (DSS) in the drinking water for 7 days.
- **3. Compound Formulation:** Prepare **Mesopram** solution suitable for intraperitoneal injection or oral gavage.
- **4. Study Designs:**
 - **Preventive Model:** Administer **Mesopram** simultaneously with the start of DSS exposure.
 - **Therapeutic Model:** Begin **Mesopram** treatment after DSS induction is complete (e.g., on day 8).
- **5. Daily Monitoring:** Calculate a clinical score daily based on weight loss, stool consistency, and presence of blood.
- **6. Post-Mortem Analysis:**
 - Measure **colon length** as a marker of inflammation.
 - Determine a **histologic score** from colon tissue sections.
 - Analyze colonic cytokine expression (e.g., TNF- α and IFN- γ) via appropriate methods.

Potential Troubleshooting & FAQs

Given the lack of specific troubleshooting data for **Mesopram**, here are common experimental challenges in pre-clinical research that you can frame as FAQs, using general best practices [2].

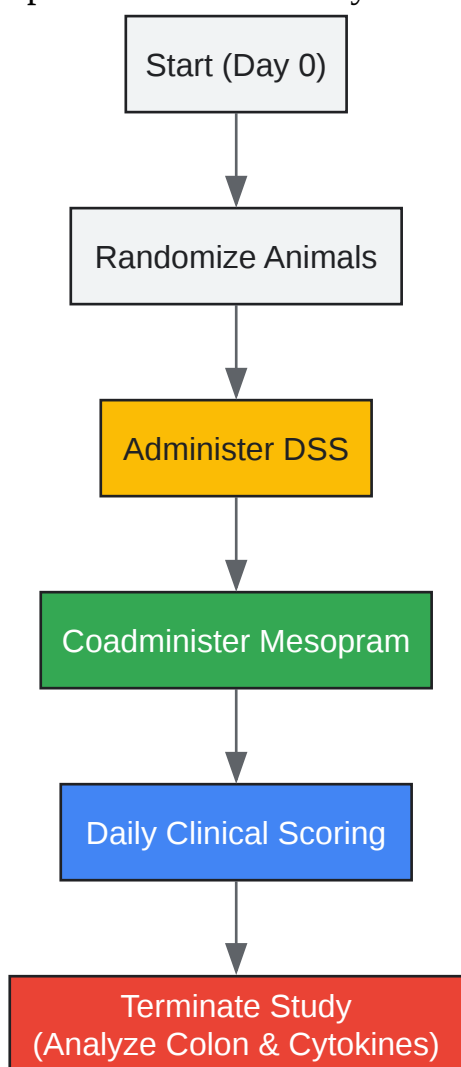
- **FAQ: How can I address high variability in disease induction in the DSS colitis model?**
 - **Answer:** Ensure consistent conditions for all animals. Standardize the DSS solution preparation, including the water source, concentration, and bottle-changing schedule. Pre-test each new DSS batch to confirm its potency.
- **FAQ: What could cause inconsistent drug efficacy results between study runs?**
 - **Answer:** Key factors to check include:
 - **Dosing Verification:** Confirm the concentration and stability of your **Mesopram** formulation.
 - **Biological Variability:** Randomize animals into treatment groups based on baseline weight to evenly distribute natural biological variation [2].
 - **Model Drift:** The characteristics of the DSS model can subtly change over time; including a positive control compound in your experimental design can help contextualize your results.
- **FAQ: The cytokine data from tissue samples is noisy. How can I improve it?**

- **Answer:** Standardize all sample collection procedures (e.g., exact tissue location, weight, and homogenization time). Use a validated, sensitive assay (like ELISA) and run samples in duplicate or triplicate.

Pathway & Workflow Visualizations

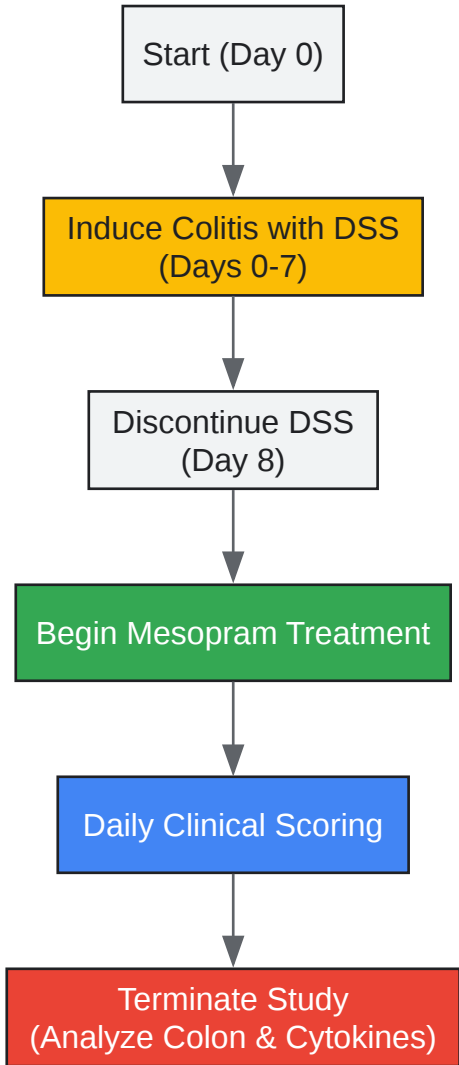
The following diagrams, defined using the DOT language, illustrate the proposed experimental workflow and the underlying biological pathway. You can render these scripts with Graphviz tools [3].

Mesopram Preventive Study Workflow



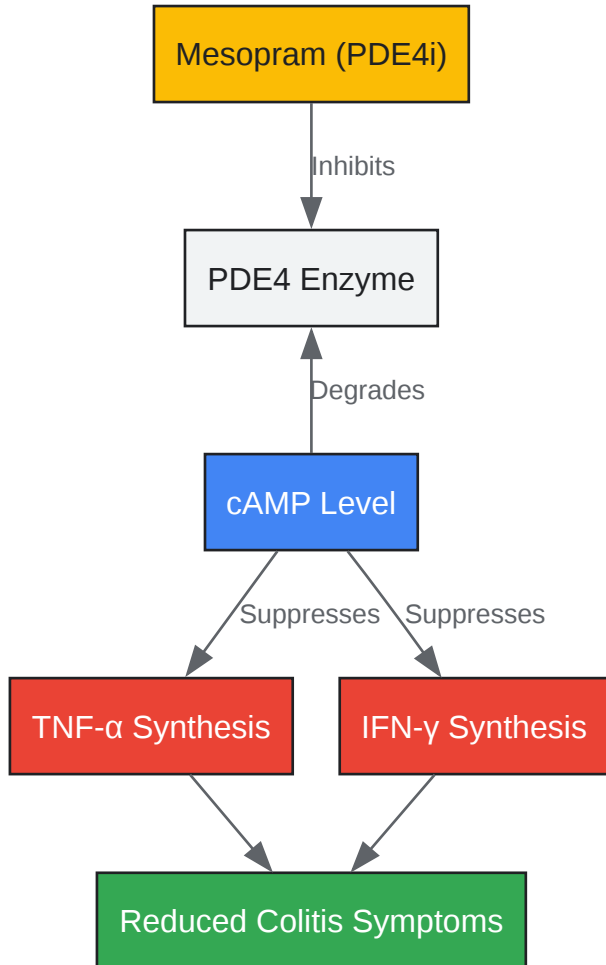
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Mesopram Therapeutic Study Workflow



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Proposed Mesopram Mechanism of Action



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Suggestions for Finding More Information

The scarcity of public information means you may need to leverage specialized resources.

- **Consult Detailed Papers:** Deeply read the methods and supplementary information of the primary **Mesopram** study [1] and related literature on PDE4 inhibitors for more technical nuances.
- **Explore Broader Context:** Review recent papers on **high-throughput screening** and **drug repurposing** in male infertility [2], as these discuss modern strategies that could be relevant to overcoming variability in drug testing.
- **Check Manufacturer Data:** If **Mesopram** is available through a chemical supplier, check their website for a Certificate of Analysis (CoA) or technical data sheets, which often contain handling and stability information.

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References

1. The specific type-4 phosphodiesterase inhibitor mesopram alleviates... [pubmed.ncbi.nlm.nih.gov]
2. From bench to babies – drug development for male ... [pmc.ncbi.nlm.nih.gov]
3. DOT Language [graphviz.org]

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